

Navigating the Handling of Elacestrant-d4: An In-depth Technical Guide

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Compound of Interest

Compound Name: Elacestrant-d4-1

Cat. No.: B12366413

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling protocols for Elacestrant-d4, a deuterated analog of Elacestrant. As a selective estrogen receptor degrader (SERD), Elacestrant and its deuterated form are pivotal in oncological research, particularly in the context of estrogen receptor-positive (ER+) breast cancers.^{[1][2]} This document synthesizes available safety information, physical and chemical properties, and recommended handling procedures to ensure the safe and effective use of this compound in a laboratory setting.

Compound Identification and Properties

Elacestrant-d4 is a deuterated form of Elacestrant, where four deuterium atoms are strategically incorporated into the molecule.^[1] This isotopic labeling is primarily used to enhance metabolic stability and improve pharmacokinetic properties for research applications.^[1]

Table 1: Chemical and Physical Properties of Elacestrant-d4

Property	Value	Source
Molecular Formula	C ₃₀ H ₃₄ D ₄ N ₂ O ₂	PubChem[3]
Molecular Weight	462.7 g/mol	PubChem[3]
IUPAC Name	(6R)-6-[2-[[4-[2,2-dideuterio-2-(1,1-dideuterioethylamino)ethyl]phenyl]methyl-ethylamino]-4-methoxyphenyl]-5,6,7,8-tetrahydronaphthalen-2-ol	PubChem[3]
Synonyms	RAD1901-d4, HY-19822S, CS-1047123	PubChem[3], MedChemExpress[2]
IC ₅₀ for ER α	48 nM	MedChemExpress[2], InvivoChem[4]
IC ₅₀ for ER β	870 nM	MedChemExpress[2], InvivoChem[4]

Safety and Hazard Information

While a specific Safety Data Sheet (SDS) with a Globally Harmonized System (GHS) classification for Elacestrant-d4 is not readily available, the SDS for the parent compound, Elacestrant, provides critical safety information that should be applied to its deuterated analog. It is important to note that different suppliers may provide conflicting hazard classifications. For instance, one supplier classifies Elacestrant as harmful if swallowed and very toxic to aquatic life, while another states it is not classified as hazardous.[5][6] Given this discrepancy, a cautious approach is warranted.

Table 2: Summary of Hazard and Precautionary Statements for Elacestrant

Hazard Statement	Precautionary Statement	Source
H302: Harmful if swallowed	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P501: Dispose of contents/container to an approved waste disposal plant.	DC Chemicals[6]
H410: Very toxic to aquatic life with long lasting effects	P273: Avoid release to the environment. P391: Collect spillage.	DC Chemicals[6]

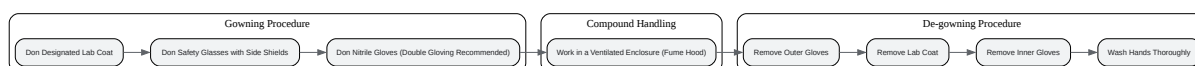
Based on the available information, Elacestrant-d4 should be handled as a potentially hazardous compound. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Experimental Protocols for Safe Handling

Adherence to strict laboratory protocols is essential to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense. The following workflow outlines the necessary steps for gowning and de-gowning when handling Elacestrant-d4.



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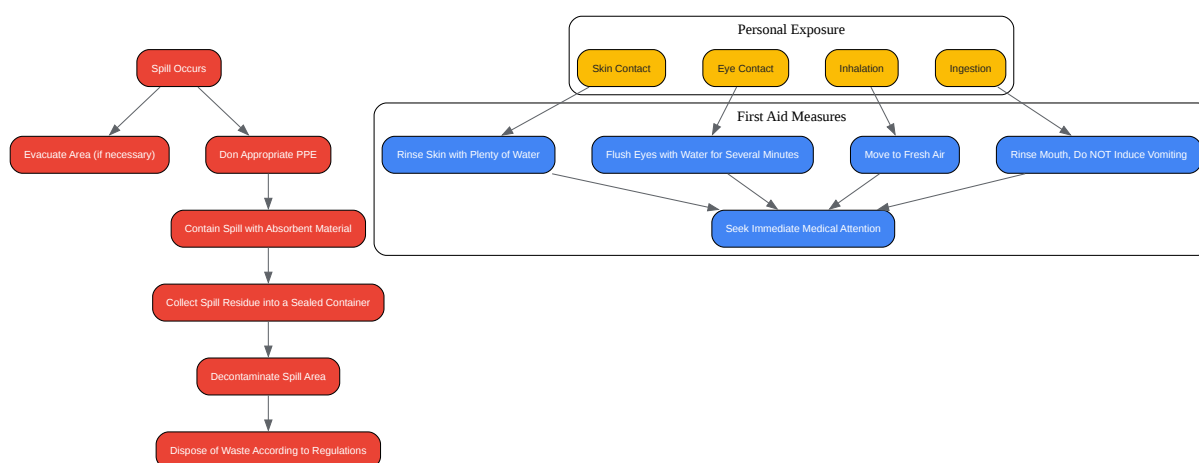
Figure 1: Personal Protective Equipment (PPE) Workflow for handling Elacestrant-d4.

Engineering Controls

All work with solid Elacestrant-d4 or its solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or aerosols.^[6]^[7] Ensure adequate ventilation in the laboratory.^[7] A safety shower and eyewash station should be readily accessible.^[7]

Spill and Emergency Procedures

In the event of a spill or accidental exposure, immediate action is critical.



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Figure 2: Spill and Emergency Response Workflow for Elacestrant-d4.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[6][7]
- Skin Contact: Remove contaminated clothing and rinse skin thoroughly with soap and water. Seek medical attention if irritation persists.[6][7]

- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)

Storage and Stability

Proper storage is crucial to maintain the integrity of Elacestrant-d4.

Table 3: Recommended Storage Conditions

Form	Temperature	Conditions	Duration	Source
Solid (Powder)	4°C	Sealed container, away from moisture and direct sunlight	-	MedChemExpress [7]
In Solvent	-80°C	Sealed container, away from moisture	6 months	MedChemExpress [7]
In Solvent	-20°C	Sealed container, away from moisture	1 month	MedChemExpress [7]

Incompatible Materials: Strong acids/alkalis, strong oxidizing/reducing agents.[\[6\]](#)

Hazardous Decomposition Products: Under fire conditions, may decompose and emit toxic fumes.[\[6\]](#)

Disposal Considerations

All waste materials contaminated with Elacestrant-d4 should be treated as hazardous waste. Dispose of contents and container in accordance with local, state, and federal regulations. Avoid release to the environment.[\[6\]](#)

Toxicological Information

While specific toxicological data for Elacestrant-d4 is limited, the information for the parent compound, Elacestrant, indicates it is harmful if swallowed.[6] As a potent SERD, it is designed to be biologically active at low concentrations. Chronic exposure may have effects on the endocrine system. It is important to handle this compound with the assumption that it is toxic and to minimize all potential exposures.

Conclusion

The safe handling of Elacestrant-d4 is paramount for protecting laboratory personnel and the environment. By adhering to the guidelines outlined in this technical guide, researchers can mitigate the risks associated with this potent compound. A thorough understanding of its properties, the consistent use of appropriate PPE and engineering controls, and preparedness for emergency situations are the cornerstones of a robust safety protocol. As with any research chemical, it is advisable to consult the most recent SDS from the supplier before use.

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References

- 1. Buy Elacestrant-d4 [smolecule.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Elacestrant-d4 | C₃₀H₃₈N₂O₂ | CID 171364431 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Elacestrant-d4 | Isotope-Labeled Compounds | Invivochem [invivochem.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. Elacestrant|722533-56-4|MSDS [dcchemicals.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
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